

Essential Safety and Handling Protocols for NCGC00351170

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCGC00351170

Cat. No.: B15573602

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the antiplatelet agent **NCGC00351170** (CAS No. 886536-76-1), focusing on personal protective equipment (PPE), handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **NCGC00351170**, the use of appropriate personal protective equipment is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[1]
Skin	- Fire/flammable resistant and impervious clothing- Chemical impermeable gloves	EU Directive 89/686/EEC and the standard EN 374 derived from it[1]
Respiratory	Full-face respirator	Use if exposure limits are exceeded, or irritation or other symptoms are experienced[1]

Gloves must be inspected prior to use.^[1] After handling, it is important to wash and dry hands thoroughly.^[1]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **NCGC00351170** and ensuring a safe laboratory environment.

- Handling:
 - Handle in a well-ventilated place.^[1]
 - Wear suitable protective clothing, including the PPE outlined in the table above.^[1]
 - Avoid contact with skin and eyes.^[1]
 - Avoid the formation of dust and aerosols.^[1]
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.^[1]
 - Practice good industrial hygiene and safety practices, including washing hands before breaks and at the end of the workday.
- Storage:
 - Store the container tightly closed in a dry, cool, and well-ventilated place.^[1]
 - Keep away from foodstuff containers or incompatible materials.^[1]

Spill and Disposal Procedures

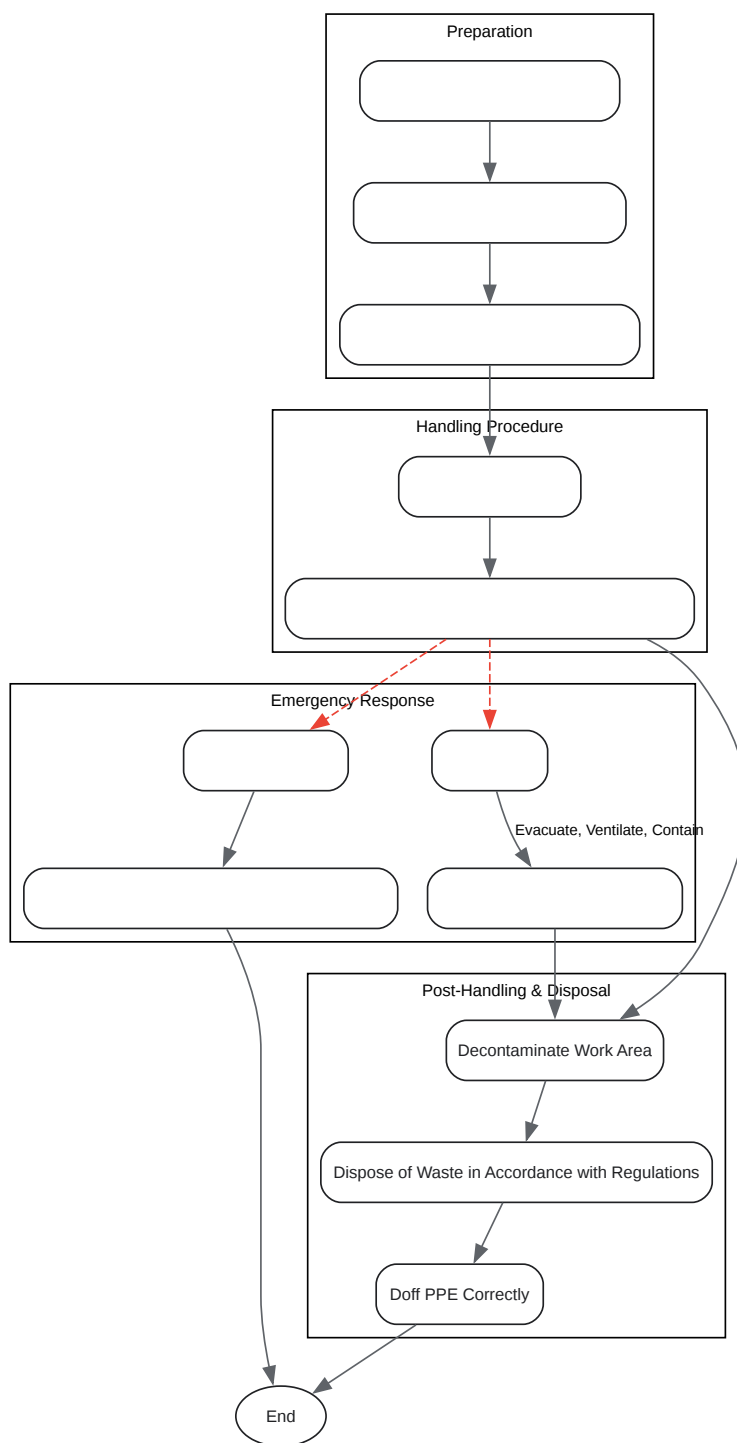
In the event of a spill or for final disposal, specific procedures must be followed to mitigate risks and protect the environment.

- Spill Response:
 - Ensure adequate ventilation and remove all sources of ignition.^[1]

- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
[1]
- Use personal protective equipment, including chemical impermeable gloves, during cleanup.[1]
- Prevent further leakage or spillage if it is safe to do so.[1]
- Do not let the chemical enter drains; discharge into the environment must be avoided.[1]
- Collect the spilled material and place it in suitable, closed containers for disposal.[1]
Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]
- Disposal:
 - The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
 - Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[1]
 - Do not discharge to sewer systems.[1]

NCGC00351170 Handling Workflow

The following diagram outlines the key steps and decision points for safely handling NCGC00351170.



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Caption: Workflow for the safe handling of **NCGC00351170**.

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References

- 1. targetmol.com [targetmol.com]
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